

2-Amino-4-chloropyridine physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-4-chloropyridine

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An In-depth Technical Guide to 2-Amino-4-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **2-Amino-4-chloropyridine** (CAS No: 19798-80-2). This versatile pyridine derivative is a crucial building block in the development of pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Core Physical and Chemical Properties

2-Amino-4-chloropyridine is a white to light yellow or light brown crystalline solid.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its core properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₅ ClN ₂	[1][4][7][8][9]
Molecular Weight	128.56 g/mol	[1][4][7][8][9]
CAS Number	19798-80-2	[1][4][7]
Melting Point	126-134 °C	[1][5][7]
Boiling Point	240.8 ± 20.0 °C (Predicted)	[7][8][10]
Solubility	Soluble in DMSO, Methanol, Ethanol, and Dichloromethane. [4][7][10][11][12] Low solubility in water (approx. 3.2 g/L).[4]	[4][7][10][11][12]
pKa	5.72 ± 0.11 (Predicted)	[7][11]
Appearance	White to light brown crystalline powder.	[1][2][13]
Purity	≥ 97% (GC), ≥ 99% (HPLC)	[1][2]
Storage Conditions	Store at 0 - 8 °C or room temperature in a dark, dry, and sealed environment.	[1][2][7][8][10]
UV max	294 nm (in CHCl ₃)	[7][10][13]

Spectral Data:

- Infrared (IR) Spectrum: Conforms to standard.[5] Spectral data is available on PubChem.[9]
- Nuclear Magnetic Resonance (NMR) Spectrum: ¹H NMR and ¹³C NMR spectral data are available for this compound.[14][15]
- Mass Spectrometry (MS): m/z values of 128 (100.0%) and 130 (32.0%) are characteristic.[4]

Experimental Protocols: Synthesis of 2-Amino-4-chloropyridine

Several methods for the synthesis of **2-Amino-4-chloropyridine** have been reported. Below are detailed protocols for two common approaches.

Synthesis from 4-chloropyridine-2-methyl formate

This route involves hydrazinolysis followed by diazotization and rearrangement, and is noted for its simple process and high yield.[\[16\]](#)

Step 1: Synthesis of 4-chloropyridine-2-methyl hydrazine

- In a 250 mL three-neck flask, add 17.2 g (100 mmol) of 4-chloropyridine-2-methyl formate and 100 mL of methanol. Stir until dissolved.[\[16\]](#)
- Slowly add 30 mL of hydrazine hydrate under an ice-water bath.[\[16\]](#)
- Stir the reaction at room temperature for 2 hours. Monitor the reaction using TLC until no starting material is observed.[\[16\]](#)
- Filter the reaction mixture and dry the filter cake to obtain the yellow solid product.[\[16\]](#)

Step 2: Synthesis of 4-chloropyridine-2-methyl diazonium

- In a 250 mL three-neck flask, add 17.2 g (100 mmol) of the product from Step 1 and 100 mL of hydrochloric acid. Stir to dissolve.[\[16\]](#)
- While cooling in an ice bath, slowly add 8.3 g (120 mmol) of sodium nitrite.[\[16\]](#)

Step 3: Synthesis of **2-Amino-4-chloropyridine**

- In a 250 mL three-neck flask, add 100 mL of a 30% acetic acid aqueous solution.[\[16\]](#)
- Add the wet product from Step 2 to the flask.[\[16\]](#)
- Reflux the reaction for 3 hours. Monitor by TLC to confirm the absence of starting material.[\[16\]](#)
- Cool the reaction in an ice-water bath and adjust the pH to 10 with a saturated sodium carbonate solution.[\[16\]](#)

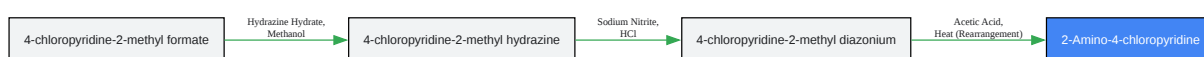
- Extract the organic layer with ethyl acetate (3 x 500 mL).[16]
- Dry the combined organic layers with anhydrous sodium sulfate and evaporate under reduced pressure to yield the final product as a yellow solid.[16]

Synthesis from 2-Pyridine Carboxylic Acid

This method involves esterification, chlorination, amidation, and subsequent Hofmann degradation.[16] Another variation proceeds via a Hofmann amide degradation reaction of 4-chloropyridine-2-amide.[16] A similar synthesis involves the reaction of 4-chloropyridine-2-amide with calcium hypochlorite.[17]

Visualized Workflows and Relationships

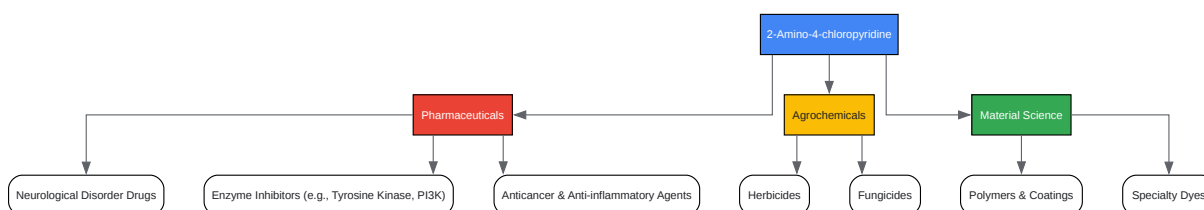
Synthesis Workflow Diagram



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Caption: Synthesis of **2-Amino-4-chloropyridine**.

Applications and Derivatives Pathway



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Caption: Key application areas for **2-Amino-4-chloropyridine**.

Reactivity and Applications in Drug Development

2-Amino-4-chloropyridine is a valuable precursor for synthesizing more complex molecules due to its reactive sites. The amino and chloro groups on the pyridine ring allow for a variety of chemical transformations.^{[1][2]}

Key Applications:

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.^{[1][2]} It is also used in the development of tyrosine kinase inhibitors, P13K inhibitors, and aldosterone synthase inhibitors.^{[4][16]} Furthermore, it serves as a building block for anti-cancer and anti-inflammatory medications.^{[1][2][4]}
- **Agrochemicals:** This compound is utilized in the formulation of herbicides and fungicides.^{[1][2][4]}
- **Material Science:** It plays a role in the development of advanced materials like polymers and coatings.^[1]
- **Research Applications:** In biochemical research, it is used in studies related to enzyme inhibition and receptor binding.^{[1][2]} It also has applications in analytical chemistry for the detection of calcium ions.^[8]

Chemical Reactivity:

- It serves as a precursor for the synthesis of various polychlorinated 2-aminopyridines, such as 2-amino-4,5-dichloropyridine, 2-amino-3,4-dichloropyridine, and 2-amino-3,4,5-trichloropyridine.^{[7][10][18]}
- It can be used to prepare 4-fluoro-2-aminopyridine through a halogen exchange reaction.^[16]

Safety and Handling

2-Amino-4-chloropyridine is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.^{[9][19]}

GHS Hazard Statements:

- H302: Harmful if swallowed.[9]
- H315: Causes skin irritation.[9][19]
- H319: Causes serious eye irritation.[9][19]
- H335: May cause respiratory irritation.[9]

Precautionary Measures:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Wash hands thoroughly after handling.[19]
- In case of contact with eyes, rinse cautiously with water for several minutes.[19]

This product is intended for research use only by qualified personnel trained in laboratory procedures.[12]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. bloomtechz.com [bloomtechz.com]

- 5. 2-Amino-4-chloropyridine, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. Page loading... [guidechem.com]
- 7. 2-Amino-4-chloropyridine CAS#: 19798-80-2 [m.chemicalbook.com]
- 8. 2-Amino-4-chloropyridine | 19798-80-2 | FA15644 [biosynth.com]
- 9. 2-Amino-4-chloropyridine | C₅H₅ClN₂ | CID 581866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2-Amino-4-chloropyridine | 19798-80-2 [chemicalbook.com]
- 11. alfa-chemical.com [alfa-chemical.com]
- 12. cdn.usbio.net [cdn.usbio.net]
- 13. 2 Amino 4 Chloropyridine Manufacturer, Supplier from Mumbai [manaspetrochem.com]
- 14. 2-Amino-4-chloropyridine(19798-80-2) 1H NMR spectrum [chemicalbook.com]
- 15. 2-Chloropyridin-4-amine | C₅H₅ClN₂ | CID 84432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Page loading... [guidechem.com]
- 17. sincerechemical.com [sincerechemical.com]
- 18. An Improved Large Scale Synthesis of 2-Amino-4-chloropyridine and Its Use for the Convenient Preparation of Various Polychlorinated 2-Aminopyridines | Semantic Scholar [semanticscholar.org]
- 19. 2-Amino-4-chloropyridine 19798-80-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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